

Application Notes and Protocols for BNC-210 in DMSO

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Compound of Interest

Compound Name: BNC-210

Cat. No.: B15193116

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These application notes provide detailed information and protocols regarding the solubility and stability of **BNC-210** when dissolved in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

BNC-210, also known as Soclenicant, is a selective negative allosteric modulator of the alpha-7 nicotinic acetylcholine receptor ($\alpha 7$ nAChR).^[1] It is under investigation for the treatment of anxiety and other neurological disorders.^[1] For in vitro studies, **BNC-210** is commonly dissolved in DMSO to prepare stock solutions.^[2]

Data Presentation: BNC-210 Solubility in DMSO

The solubility of **BNC-210** in DMSO has been reported by various suppliers, with some variability in the exact values. This variation may be attributed to differences in the purity of **BNC-210**, the grade and water content of the DMSO used, and the methodology for solubility determination. It is recommended to use fresh, anhydrous DMSO for the preparation of **BNC-210** solutions.^{[3][4]} The use of ultrasonic treatment may be necessary to achieve complete dissolution at higher concentrations.^{[4][5][6]}

Parameter	Value	Source
Molecular Weight	317.38 g/mol	[5]
Solubility in DMSO	125 mg/mL (393.85 mM)	[5][6]
63 mg/mL (198.5 mM)	[3][7]	
10 mg/mL (23.90 mM)	[4]	
Note	Ultrasonic treatment may be required for dissolution. The hygroscopic nature of DMSO can reduce solubility.	[3][4][5]

BNC-210 Stability and Storage in DMSO

While specific, long-term stability data for **BNC-210** in DMSO is not extensively published, general best practices for storing small molecules in DMSO should be followed to minimize degradation. DMSO is hygroscopic and can absorb water from the atmosphere, which can lead to the degradation of dissolved compounds.

Storage Recommendations for **BNC-210** in DMSO:

Temperature	Duration	Recommendations
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Preferred for longer-term storage. Aliquot to avoid repeated freeze-thaw cycles.

To ensure the integrity of your experiments, it is advisable to perform periodic quality control of your **BNC-210** stock solutions, especially if stored for extended periods. A detailed protocol for assessing stability is provided below.

Experimental Protocols

Protocol 1: Preparation of BNC-210 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BNC-210** in DMSO.

Materials:

- **BNC-210** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance

Procedure:

- **Pre-weighing Preparation:** Allow the **BNC-210** container to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **BNC-210** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.17 mg of **BNC-210** (Molecular Weight = 317.38 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **BNC-210**.
- **Mixing:** Vortex the solution for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- **Storage:** Aliquot the stock solution into single-use volumes in sterile, tightly sealed tubes. Store at -20°C for short-term use or -80°C for long-term storage.

Protocol 2: Assessment of **BNC-210** Stability in DMSO by HPLC

This protocol provides a method to evaluate the stability of **BNC-210** in DMSO over time.

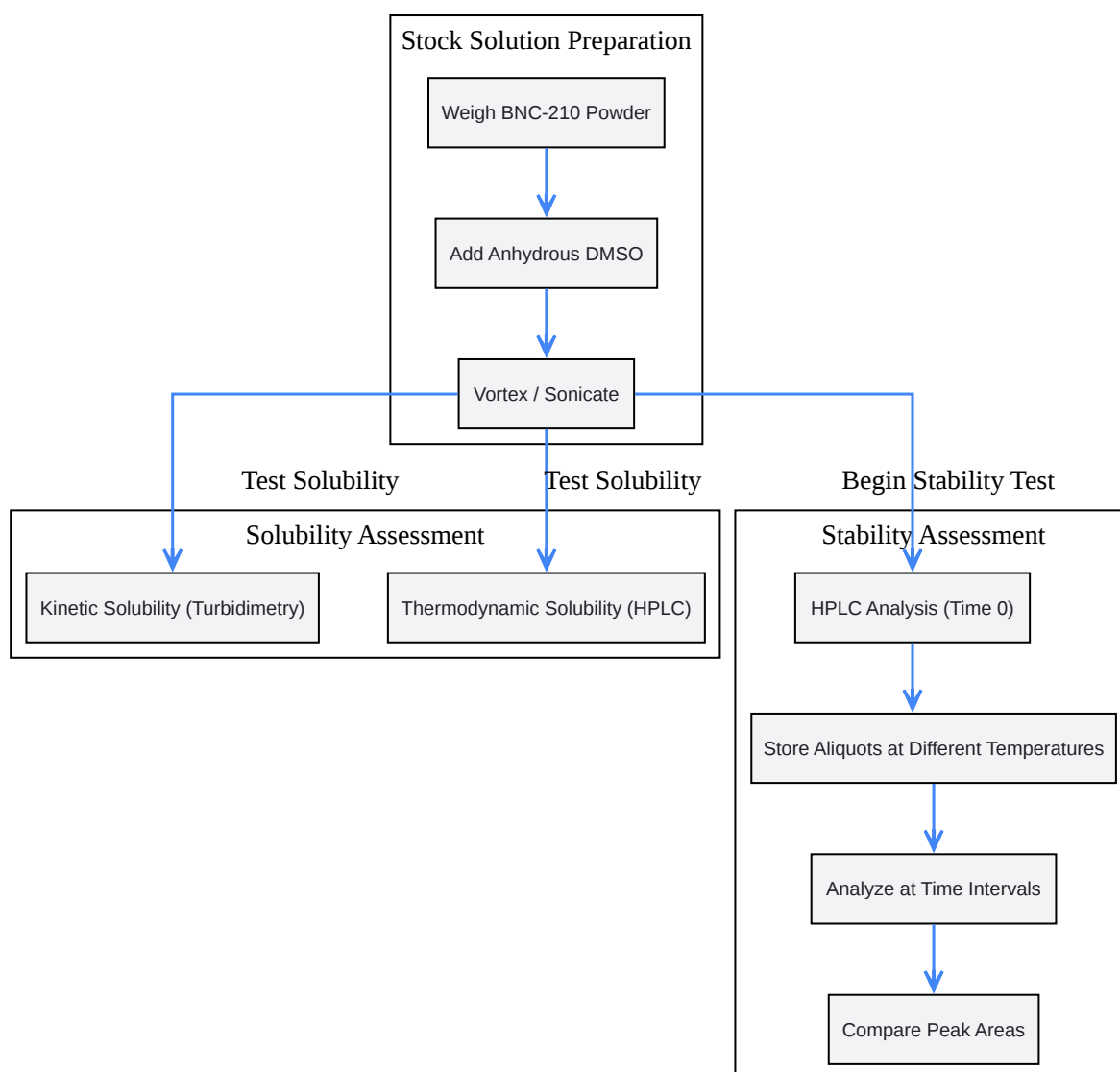
Materials:

- **BNC-210** in DMSO stock solution
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid or other appropriate modifiers)
- Autosampler vials

Procedure:

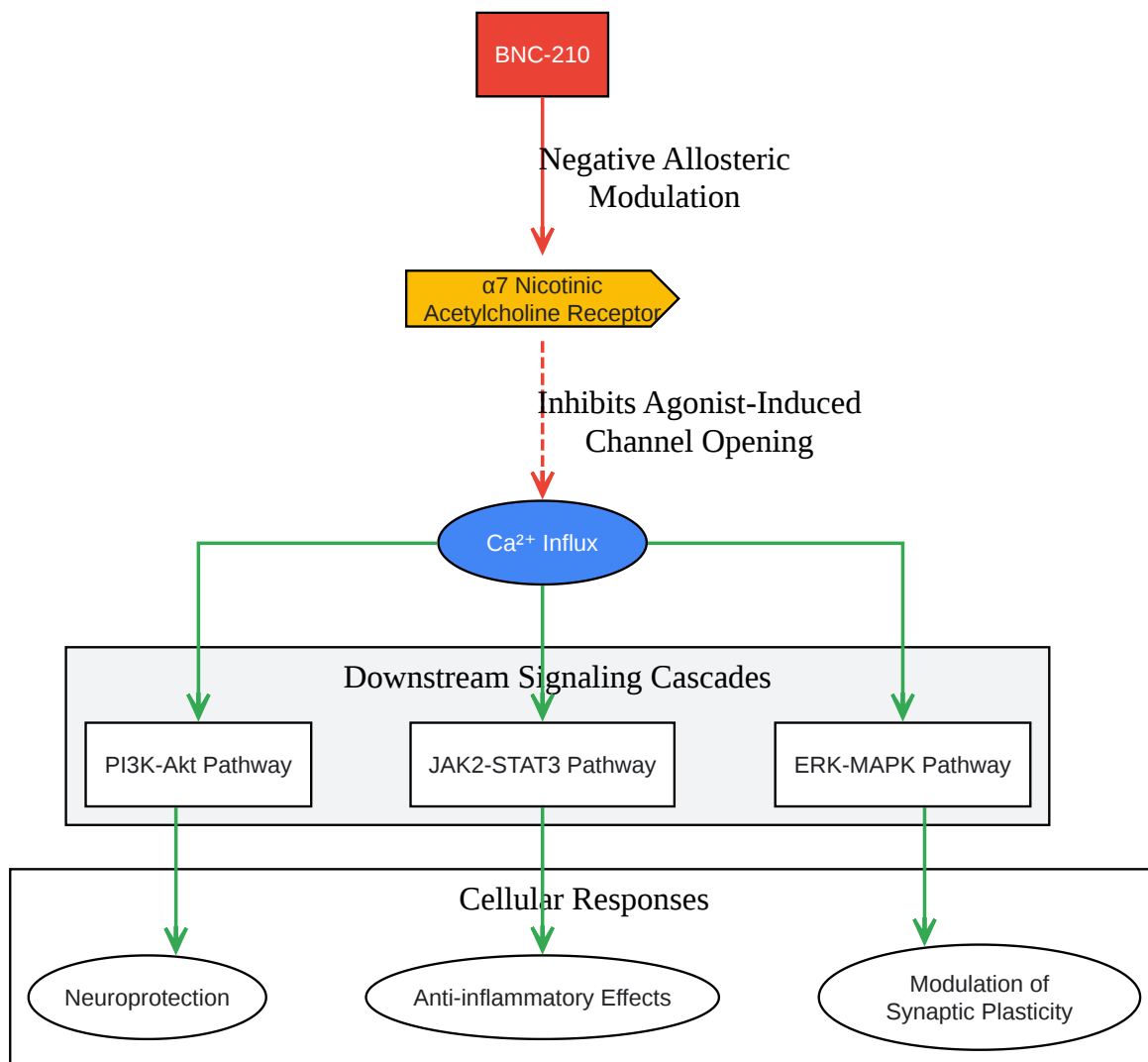
- Initial Analysis (Time 0): Immediately after preparing the **BNC-210** stock solution, dilute a sample to an appropriate concentration for HPLC analysis. Inject the sample and record the chromatogram. The peak area of **BNC-210** at this time point will serve as the baseline (100% purity).
- Storage: Store the aliquoted stock solutions at the desired temperatures (e.g., room temperature, 4°C, -20°C, -80°C).
- Time-Point Analysis: At specified time intervals (e.g., 24 hours, 1 week, 1 month, 3 months), retrieve an aliquot from each storage condition.
- Sample Preparation and Analysis: Thaw the sample, dilute it to the same concentration as the initial analysis, and analyze by HPLC using the same method.
- Data Analysis: Compare the peak area of **BNC-210** at each time point to the initial peak area. The appearance of new peaks may indicate degradation products. Calculate the percentage of **BNC-210** remaining at each time point.

Visualizations



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Caption: Experimental workflow for **BNC-210** solubility and stability assessment in DMSO.



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Caption: **BNC-210**'s modulation of the $\alpha 7$ nAChR signaling pathway.

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References

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